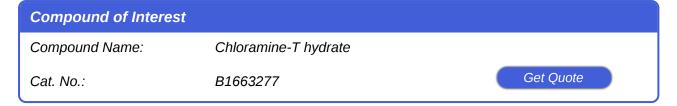


What is the chemical formula for Chloramine-T trihydrate?

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An In-depth Technical Guide to Chloramine-T Trihydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Chloramine-T trihydrate, a versatile reagent with significant applications in organic synthesis and as an antimicrobial agent. This document details its chemical properties, mechanism of action, and relevant experimental protocols, presenting quantitative data in a structured format for ease of reference.

Chemical Identity and Properties

Chloramine-T trihydrate is the trihydrated sodium salt of N-chloro-p-toluenesulfonamide.[1] The anhydrous form has the chemical formula CH₃C₆H₄SO₂NClNa.[2] The trihydrate is a white to slightly yellow crystalline powder with a slight odor of chlorine.[1][3][4]

The chemical formula for Chloramine-T trihydrate can be represented in several ways:

- C7H7CINNaO2S · 3H2O[1]
- CH₃C₆H₄SO₂NClNa · 3H₂O[5][6]
- C7H13CINNaO5S[7][8][9]



All these formulas represent the same compound, which is composed of the sodium salt of N-chloro-p-toluenesulfonamide and three molecules of water of hydration.

Physicochemical Properties

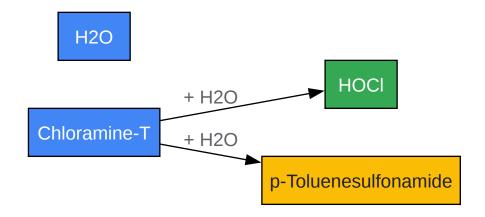
A summary of the key physicochemical properties of Chloramine-T trihydrate is presented in the table below.

Property	Value	References	
Molecular Weight	281.69 g/mol	[1][2][5][6]	
Appearance	White to yellow crystalline powder	[1][3]	
Melting Point	167-177 °C (decomposes)	[3][4][6][10]	
Solubility	150 g/L in water		
Soluble in ethanol	[3]		
Insoluble in benzene and ether	[3]		
рН	8-10 (50 g/L in H₂O at 20 °C)		
Density	1.4 g/cm ³	[2][4]	

Mechanism of Action

The primary mechanism of action for Chloramine-T revolves around its capacity to act as a potent oxidizing and chlorinating agent.[11] In aqueous solutions, Chloramine-T hydrolyzes to form hypochlorous acid (HOCl) and p-toluenesulfonamide.[11]





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Figure 1. Hydrolysis of Chloramine-T.

Hypochlorous acid is a powerful oxidizing agent that can oxidize a wide range of biological molecules, including amino acids like cysteine and methionine, thereby altering protein structure and function.[11] This reactivity is the basis for its antimicrobial properties.

Additionally, HOCl can act as a chlorinating agent.[11] Chloramine-T can also directly react with substrates, transferring its chlorine atom to nucleophilic sites, such as in the chlorination of tyrosine residues in proteins.[11]

Antimicrobial Activity

Chloramine-T exhibits broad-spectrum antimicrobial activity against bacteria and fungi. The following table summarizes its efficacy against various microorganisms.



Microorgani sm	Concentrati on	Exposure Time	Temperatur e	Percent Reduction	Reference
Escherichia coli	200 ppm	-	36°C	95% to 99.6%	[12]
Pseudomona s aeruginosa	400 ppm	-	38°C and 40°C	≥ 50%	[12]
Escherichia coli	0.107 mM	1 min	20°C	3log ₁₀	[13]
Staphylococc us aureus	0.036 mM	5 min	20°C	3log ₁₀	[13]
Pseudomona s aeruginosa	0.107 mM	5 min	20°C	3log10	[13]
Candida albicans	0.355 mM	30 s	20°C	2log10	[13]
Candida albicans	0.5% w/w in dental stone	24 hours	-	Mean zone of inhibition: 20.80 mm	[14][15]

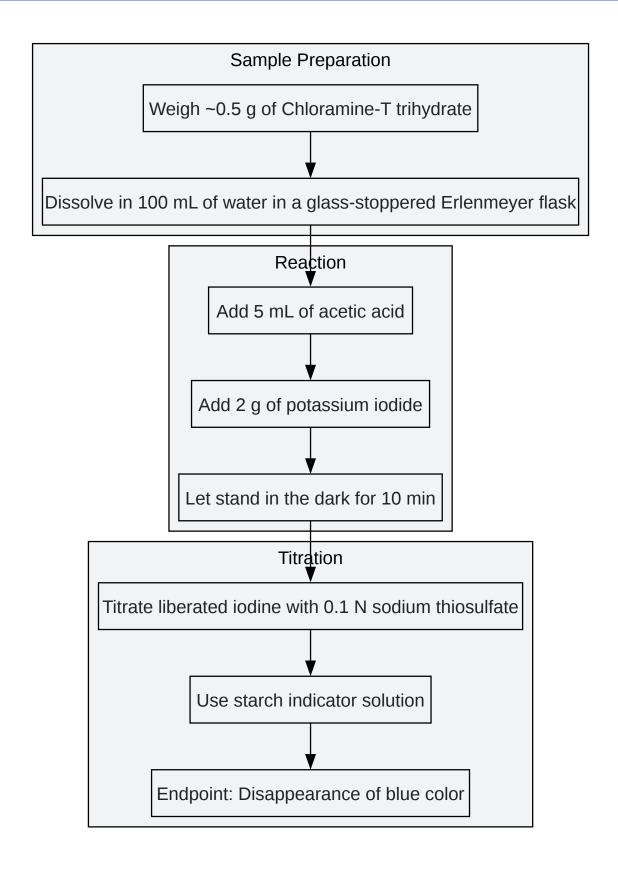
Experimental Protocols

Detailed methodologies for key experiments involving Chloramine-T are provided below.

Assay of Chloramine-T Trihydrate (Iodometric Titration)

This protocol determines the purity of a Chloramine-T trihydrate sample.[16]





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Figure 2. Iodometric Titration Workflow.



Procedure:

- Accurately weigh approximately 0.5 g of the Chloramine-T trihydrate sample.
- Transfer the sample to a glass-stoppered Erlenmeyer flask and dissolve it in 100 mL of water.
- Add 5 mL of acetic acid and 2 g of potassium iodide to the solution.
- Allow the flask to stand in the dark for 10 minutes to ensure the complete liberation of iodine.
- Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate volumetric solution.
- Add starch indicator solution as the endpoint is approached. The endpoint is reached when the blue color of the starch-iodine complex disappears.
- One milliliter of 0.1 N sodium thiosulfate is equivalent to 0.01408 g of C₇H₇ClNNaO₂S·3H₂O. [16]

Determination of Suitability for Bromide Determination

This protocol assesses the suitability of Chloramine-T for use in the quantitative determination of bromide ions.[16]

Reagents:

- Acetate Buffer Solution: Dissolve 9.0 g of sodium chloride and 6.8 g of sodium acetate trihydrate in about 50 mL of water. Add 3.0 mL of glacial acetic acid and dilute to 100 mL.
 The pH should be between 4.6 and 4.7.
- Diluted Bromide Standard Solution: 0.005 mg of Br⁻ per mL.
- Chloramine-T Solution: Dissolve 0.50 g of the sample in water and dilute to 100 mL.
- Phenol Red Solution: Dissolve 21 mg of the sodium salt of phenol red in water and dilute to 100 mL.
- 2 M Sodium Thiosulfate Solution.



Procedure:

- Transfer 2.0 mL (0.01 mg Br⁻) and 4.0 mL (0.02 mg Br⁻) of the diluted bromide standard solution to two separate color-comparison tubes.
- Dilute the contents of each tube to 50 mL with water. A third tube with 50 mL of water serves as the blank.
- To each tube, add 2.0 mL of acetate buffer solution, 2.0 mL of phenol red solution, and 0.5 mL of the Chloramine-T solution, ensuring thorough mixing after each addition.
- Twenty minutes after adding the Chloramine-T solution, add 0.5 mL of 2 M sodium thiosulfate solution to each tube and mix.
- The resulting colors are then compared to assess the suitability of the Chloramine-T reagent.

Applications in Research and Development

Chloramine-T trihydrate is a versatile compound with numerous applications in scientific research and drug development:

- Organic Synthesis: It serves as a reagent for various transformations, including the synthesis
 of aziridines, oxadiazoles, isoxazoles, and pyrazoles.[2] It is also used in amidohydroxylation
 reactions.[2]
- Radiolabeling: In combination with an iodide source, Chloramine-T is widely used for the radioiodination of peptides and proteins, which is a crucial step in many biomedical assays. [2][3][17]
- Disinfectant and Antiseptic: Due to its antimicrobial properties, it is used as a disinfectant and a topical antiseptic.[3][18]
- Analytical Chemistry: It is employed as a reagent in analytical methods, such as in iodine titration for the quantification of various substances.[11]



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